Application Note: Tuning Perovskite Bandgaps with Formamidine Hydrobromide

Author: BenchChem Technical Support Team. **Date**: May 2026

Compound of Interest

Compound Name:	*Formamidine Hydrobromide*
CAS No.:	*146958-06-7*
Cat. No.:	*B1446223*

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Introduction: The Importance of Bandgap Engineering in Perovskite Optoelectronics

Hybrid organic-inorganic perovskites, particularly those based on formamidinium lead iodide ($FAPbI_3$), have emerged as revolutionary materials in the field of optoelectronics.[1][2] Their exceptional properties, including high absorption coefficients, long charge-carrier diffusion lengths, and solution processability, have led to rapid advancements in solar cell and light-emitting diode (LED) technologies.[3] A key attribute that underpins the versatility of perovskites is the ability to engineer their electronic bandgap.[3] The bandgap determines the portion of the electromagnetic spectrum a material can absorb or emit, making its precise control essential for optimizing device performance.

Pure $FAPbI_3$ possesses a nearly ideal bandgap of ~1.48 eV for single-junction solar cells, but it suffers from phase instability at room temperature, often converting to a photo-inactive "yellow" phase.[1][4] **Formamidine hydrobromide** (FABr) has become an indispensable tool for researchers, serving a dual purpose: it allows for the precise tuning of the optical bandgap and simultaneously enhances the structural stability of the desired photoactive "black" perovskite

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phase.[4] This application note provides a comprehensive guide to the mechanism, protocols, and characterization techniques for tuning perovskite bandgaps using FABr.

The Mechanism: How FABr Alters the Perovskite Bandgap

The crystal structure of a perovskite is represented by the formula ABX_3. In $FAPbI_3$, the A-site is occupied by the organic formamidinium (FA^+) cation, the B-site by a lead (Pb^{2+}) cation, and the X-site by iodide (I^-) anions. The electronic bandgap is primarily determined by the atomic orbitals of the B-site and X-site ions, which form the corner-sharing $[PbI_6]^{4-}$ octahedra that constitute the crystal lattice.

The addition of FABr introduces bromide (Br^-) ions, which are smaller than iodide ions. These Br^- ions substitute for I^- ions at the X-site in the perovskite lattice. This halide substitution is the primary driver of bandgap modification and occurs due to several interconnected factors:

- Lattice Contraction: The smaller ionic radius of Br^- compared to I^- causes the overall crystal lattice to contract. This contraction alters the bond lengths and angles within the $[PbX_6]^{4-}$ octahedra.
- Electronic Orbital Overlap: The change in atomic distances directly affects the overlap between the lead (Pb) 6p orbitals (conduction band) and the halide (I/Br) 5p/4p orbitals (valence band). This modification of the electronic structure leads to a widening of the bandgap.
- Increased Electronegativity: Bromine is more electronegative than iodine, which results in a lowering of the valence band maximum energy level, contributing to an increased bandgap.

The incorporation of Br^- also enhances the material's stability by improving the tolerance factor of the perovskite structure, making the cubic photoactive phase more thermodynamically favorable at room temperature.[4]

Caption: Ionic substitution in the perovskite lattice.

Experimental Guide: Protocols and Procedures

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This section provides detailed protocols for preparing and characterizing $FAPbI_{3-x}Br_x$ thin films. The methodologies are designed to be self-validating, where results from different characterization techniques corroborate one another.

Protocol 1: Perovskite Precursor Solution Preparation

This protocol describes the formulation of precursor solutions for a range of FABr concentrations. A common solvent system is a mixture of N,N-Dimethylformamide (DMF) and Dimethyl sulfoxide (DMSO).

Materials:

- Formamidinium Iodide (FAI)
- Lead Iodide (PbI_2)
- Formamidinium Bromide (FABr)
- DMF (anhydrous)
- DMSO (anhydrous)

Procedure:

- Prepare a stock solution of the base $FAPbI_3$ precursor. For a 1.2 M solution, dissolve FAI and PbI_2 in a 4:1 v/v mixture of DMF:DMSO.
- Prepare a stock solution for the bromine source by dissolving FABr and Lead Bromide ($PbBr_2$) in a similar solvent mixture.
- To create mixed-halide perovskite precursors, $FAPbI_3$ and $FAPbBr_3$ solutions can be blended in the desired ratios.[5]
- Stir all solutions on a hotplate at ~60°C for at least 2 hours in an inert atmosphere (e.g., a nitrogen-filled glovebox) until all solids are fully dissolved.
- Before use, filter the solutions through a 0.22 µm PTFE syringe filter to remove any particulates.

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Table 1: Example Precursor Formulations for $FAPb(I_{1-x}Br_x)_3$

Molar Ratio (x)	FAI (mg)	PbI_2 (mg)	FABr (mg)	$PbBr_2$ (mg)	DMF (µL)	DMSO (µL)
0 (Pure Iodide)	**206.4**	**553.2**	**0**	**0**	**800**	**200**
0.05	196.1	525.5	7.4	22.0	800	200
0.10	185.8	497.9	14.9	44.0	800	200
0.15	175.4	470.2	22.3	66.1	800	200
0.20	165.1	442.6	29.8	88.1	800	200

Calculations are for 1 mL of a 1.2 M final precursor solution.

Protocol 2: Perovskite Thin-Film Deposition via Spin-Coating

A one-step spin-coating process with an anti-solvent quenching step is a widely used and reliable method to produce high-quality, uniform perovskite thin films.[6][7]

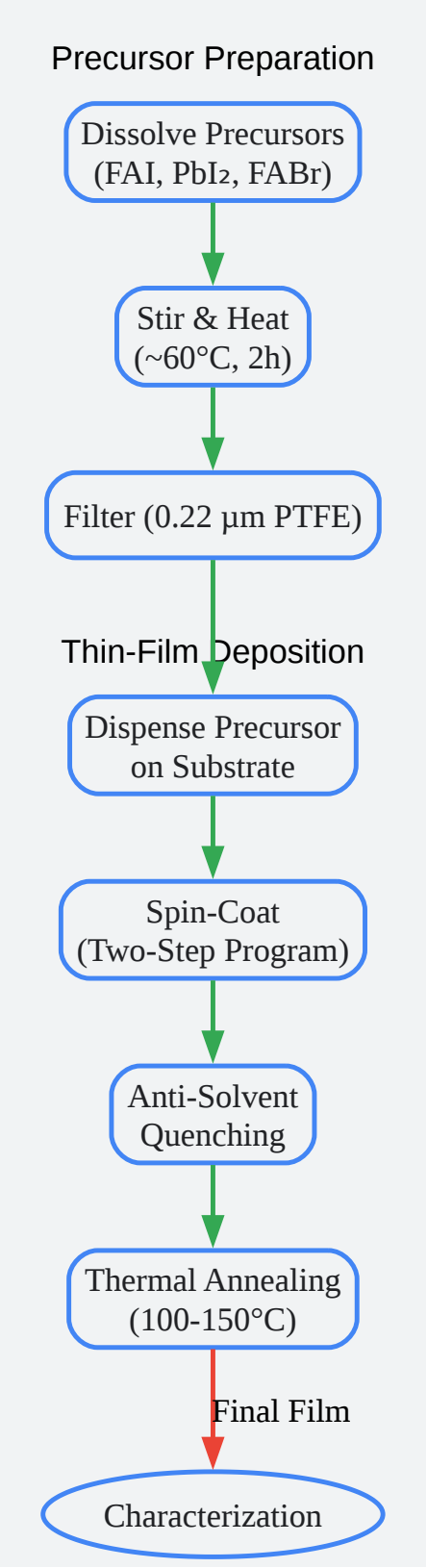
Procedure:

- Clean substrates (e.g., FTO glass) sequentially in an ultrasonic bath with detergent, deionized water, acetone, and isopropanol. Dry with a nitrogen gun.
- Treat the substrates with UV-Ozone for 15 minutes to ensure a hydrophilic surface.
- Transfer the substrates into a nitrogen-filled glovebox.
- Deposit an appropriate charge transport layer (e.g., SnO_2) onto the substrate.
- Dispense ~40 µL of the perovskite precursor solution onto the center of the substrate.
- Initiate a two-step spin-coating program:

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  - Step 1: 1000 rpm for 10 seconds (acceleration: 200 rpm/s).
  - Step 2: 4000 rpm for 30 seconds (acceleration: 2000 rpm/s).
- During the second step, with about 10-15 seconds remaining, dispense ~150 µL of an anti-solvent (e.g., chlorobenzene or diethyl ether) onto the spinning substrate.[7][8] This rapidly removes the host solvent, inducing fast and uniform nucleation.[6][9]
- Immediately transfer the substrate to a hotplate and anneal at 100-150°C for 10-30 minutes to promote crystal growth and remove residual solvent.

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Caption: Workflow for perovskite film fabrication.

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Protocol 3: Film Characterization

A combination of spectroscopic and structural analysis is required to confirm the successful tuning of the bandgap.

- UV-Visible (UV-Vis) Absorption Spectroscopy:
  - Purpose: To determine the optical absorption onset, which is directly related to the bandgap.
  - Procedure: Measure the absorbance spectrum of the perovskite film on a transparent substrate from 400 nm to 900 nm.
  - Analysis: The optical bandgap (E_g) is determined by constructing a Tauc plot.[10][11] For direct bandgap semiconductors like perovskites, plot $(\alpha h\nu)^2$ versus photon energy ($h\nu$), where α is the absorption coefficient. Extrapolate the linear portion of the curve to the energy axis (where $(\alpha h\nu)^2 = 0$) to find the bandgap.[10][12] An increase in FABr content should result in a blue-shift of the absorption edge and a corresponding increase in the calculated E_g.[13][14]
- Photoluminescence (PL) Spectroscopy:
  - Purpose: To measure the emission energy, which corroborates the bandgap determined from UV-Vis.
  - Procedure: Excite the film with a laser at an energy above its bandgap (e.g., 405 nm or 532 nm) and measure the emission spectrum.
  - Analysis: The PL emission peak should correspond closely to the bandgap energy.[15] As the FABr concentration increases, the PL peak will blue-shift to higher energies (shorter wavelengths), consistent with a widening bandgap.[13][16]
- X-Ray Diffraction (XRD):
  - Purpose: To analyze the crystal structure and confirm the incorporation of bromide into the lattice.
  - Procedure: Scan the film using an XRD diffractometer.

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- Analysis: The substitution of larger I^- ions with smaller Br^- ions causes the crystal lattice to contract. According to Bragg's Law ($n\lambda = 2d \sin\theta$), this decrease in the lattice spacing (d) will cause the diffraction peaks to shift to higher 2θ angles.[13] Observing a systematic shift in the main perovskite diffraction peaks (e.g., around 14° and 28°) with increasing FABr content provides direct evidence of successful halide substitution.[17]

Expected Results and Data Interpretation

The combination of these characterization techniques provides a self-validating dataset. The blue-shift observed in both absorption and emission spectra should be accompanied by a shift in XRD peaks to higher angles.

Table 2: Expected Trends in Characterization Data with Increasing FABr Content

FABr Molar Ratio (x)	Expected Bandgap (eV)	Approx. PL Peak (nm)	Key XRD Peak (e.g., (100)) Shift
0	**~1.48 - 1.51[1][18]**	**~820 - 830**	**Baseline (e.g., ~14.1°)**
0.05	~1.53	~810	Shift to higher 2θ
0.10	~1.57	~790	Further shift
0.15	~1.61	~770	Further shift
0.20	~1.65	~750	Further shift

Note: Exact values can vary based on film quality, stoichiometry, and measurement conditions.

Broader Impacts and Advanced Considerations

- Phase Stability: While pure $FAPbI_3$ is prone to degrading into the non-perovskite δ-phase, the incorporation of even small amounts of bromide can significantly enhance the thermodynamic stability of the desired photoactive α-phase.[4] However, at very high annealing temperatures, bromine incorporation can sometimes accelerate degradation into PbI_2.[19][20][21]

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- Device Performance: The ability to tune the bandgap is critical for various applications. For tandem solar cells, a wider bandgap (~1.7-1.8 eV) perovskite is needed for the top cell to efficiently absorb the high-energy portion of the solar spectrum.[22] In LEDs, tuning the halide content allows for the emission color to be precisely controlled from near-infrared to green.[3] The increased bandgap from bromine incorporation typically leads to a higher open-circuit voltage (V_OC) in solar cells.[19][20]

- Halide Segregation: A potential issue in mixed-halide perovskites is photo-induced halide segregation, where iodide-rich and bromide-rich domains can form under illumination. This can lead to performance losses. Careful compositional engineering and the use of additives are often required to mitigate this effect.

Conclusion

Formamidine hydrobromide is a powerful and essential compound for the development of high-performance perovskite optoelectronics. It provides a reliable method for controllably widening the bandgap of formamidinium-based perovskites while simultaneously improving the crucial phase stability of the material. By following the detailed protocols for synthesis and the multi-faceted characterization approach outlined in this guide, researchers can effectively fabricate and validate perovskite films with tailored optoelectronic properties, paving the way for next-generation solar cells, LEDs, and other advanced photonic devices.

References

- Tauc plot for determining the bandgaps of the CsPbI 3 layer deposited... (n.d.). ResearchGate. Retrieved from [Link]

- Valdes, D. P., et al. (2024). Bromine Incorporation Affects Phase Transformations and Thermal Stability of Lead Halide Perovskites. Journal of the American Chemical Society. Retrieved from [Link]

- Lead-Free Perovskites. (n.d.). arXiv. Retrieved from [Link]

- Valdes, D. P., et al. (2024). Bromine Incorporation Affects Phase Transformations and Thermal Stability of Lead Halide Perovskites. National Institutes of Health. Retrieved from [Link]

© 2026 BenchChem. All rights reserved.

- Tuning FAPbI3 for scalable perovskite indoor photovoltaics. (2024). Royal Society of Chemistry. Retrieved from [Link]
- (PDF) Advancements in bandgap engineering: bromide-doped cesium lead perovskite thin films. (n.d.). ResearchGate. Retrieved from [Link]
- Perovskite Thin Film Preparation and Energy Band-Gap Determination for Solar Cell Applications. (2016). Iraqi Journal of Science. Retrieved from [Link]
- Wang, Z., et al. (2021). Development of formamidinium lead iodide-based perovskite solar cells: efficiency and stability. Royal Society of Chemistry. Retrieved from [Link]
- Bromine Incorporation Affects Phase Transformations and Thermal Stability of Lead Halide Perovskites. (2024). Oak Ridge National Laboratory. Retrieved from [Link]
- Analysis of Bandgap Energy and Refractive Index of Ferroelectric Perovskite Pbbatio3. (2018). International Journal of Engineering Science and Invention. Retrieved from [Link]
- a,b) Bandgap tuning of FAPbI3-based perovskite material where I is... (n.d.). ResearchGate. Retrieved from [Link]
- Formamidinium Lead Bromide (FAPbBr3): Properties, Applications in Optoelectronics, and Research Advancements. (n.d.). NINGBO INNO PHARMCHEM CO.,LTD. Retrieved from [Link]
- (PDF) Intrinsic and Extrinsic Stability of Formamidinium Lead Bromide Perovskite Solar Cells Yielding High Photovoltage. (n.d.). ResearchGate. Retrieved from [Link]
- Koch, M., et al. (2021). Formamidinium Lead Iodide Perovskite Thin Films Formed by Two-Step Sequential Method: Solvent–Morphology Relationship. MDPI. Retrieved from [Link]
- Characterization of the perovskite films. a) UV–vis absorption spectra... (n.d.). ResearchGate. Retrieved from [Link]
- Tuning FAPbI3 for scalable perovskite indoor photovoltaics. (n.d.). ResearchGate. Retrieved from [Link]

© 2026 BenchChem. All rights reserved.

- Research progress of green antisolvent for perovskite solar cells. (2024). Royal Society of Chemistry. Retrieved from [Link]
- Structural and optical characterization of the fabricated perovskite... (n.d.). ResearchGate. Retrieved from [Link]
- Protesescu, L., et al. (2016). High brightness formamidinium lead bromide perovskite nanocrystal light emitting devices. National Institutes of Health. Retrieved from [Link]
- Illustration of the anti-solvent treatment process. (n.d.). ResearchGate. Retrieved from [Link]
- Optimizing Formamidinium Lead Bromide for Enhanced Solar Cell Efficiency. (n.d.). NINGBO INNO PHARMCHEM CO.,LTD. Retrieved from [Link]
- (PDF) Formamidinium-Based Lead Halide Perovskites: Structure, Properties, and Fabrication Methodologies. (n.d.). ResearchGate. Retrieved from [Link]
- (PDF) Pressure-Induced Phase Transformation and Band-Gap Engineering of Formamidinium Lead Iodide Perovskite Nanocrystals. (n.d.). ResearchGate. Retrieved from [Link]
- Chen, C., et al. (2022). Vacuum Quenching for Large-Area Perovskite Film Deposition. ACS Applied Materials & Interfaces. Retrieved from [Link]
- (PDF) Anti-solvent treatment time approach to high efficiency perovskite solar cells with temperature of coating environmental. (n.d.). ResearchGate. Retrieved from [Link]
- Dynamics of antisolvent processed hybrid metal halide perovskites studied by in situ photoluminescence and its influence on opto. (n.d.). eScholarship. Retrieved from [Link]
- Supplementary information. (n.d.). Royal Society of Chemistry. Retrieved from [Link]
- Supplementary Information for: Indirect to direct bandgap transition in methylammonium lead halide perovskite. (n.d.). Royal Society of Chemistry. Retrieved from [Link]
- (A) UV-vis absorption and normalized PL spectra and (B) XRD patterns of FAPbI3 and. (n.d.). ResearchGate. Retrieved from [Link]

© 2026 BenchChem. All rights reserved.

- Materials characterization. (a) UV-Vis absorption spectra of perovskite film with different compositions. (b). (n.d.). ResearchGate. Retrieved from [Link]
- Room Temperature Synthesis of Formamidinium Lead Iodide (FAPbI3) Perovskite for Low-Cost Absorber in Solar Cells. (2021). Engineered Science Publisher. Retrieved from [Link]
- The fabrication of formamidinium lead iodide perovskite thin films via organic cation exchange. (2016). Royal Society of Chemistry. Retrieved from [Link]
- Optically Clear Films of Formamidinium Lead Bromide Perovskite for Wide-Band-Gap, Solution-Processed, Semitransparent Solar Cells. (2021). HKUST Research Portal. Retrieved from [Link]
- Synthesis of brightly luminescent colloidal formamidinium lead bromide perovskite FAPbBr3 nanoplatelets with tunable emission. (2021). MATEC Web of Conferences. Retrieved from [Link]
- Characterization of the perovskite films. a) UV–vis absorption and PL... (n.d.). ResearchGate. Retrieved from [Link]
- Optically Clear Films of Formamidinium Lead Bromide Perovskite for Wide-Band-Gap, Solution-Processed, Semitransparent Solar Cells. (2021). PubMed. Retrieved from [Link]
- Optically Clear Films of Formamidinium Lead Bromide Perovskite for Wide-Band-Gap, Solution-Processed, Semitransparent Solar Cells. (2021). Semantic Scholar. Retrieved from [Link]

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Sources

- 1. ossila.com [ossila.com]
- 2. researchgate.net [researchgate.net]

- 3. High brightness formamidinium lead bromide perovskite nanocrystal light emitting devices - PMC [pmc.ncbi.nlm.nih.gov]
- 4. Development of formamidinium lead iodide-based perovskite solar cells: efficiency and stability - Chemical Science (RSC Publishing) DOI:10.1039/D1SC04769H [pubs.rsc.org]
- 5. rsc.org [rsc.org]
- 6. Research progress of green antisolvent for perovskite solar cells - Materials Horizons (RSC Publishing) DOI:10.1039/D4MH00290C [pubs.rsc.org]
- 7. escholarship.org [escholarship.org]
- 8. researchgate.net [researchgate.net]
- 9. researchgate.net [researchgate.net]
- 10. arxiv.org [arxiv.org]
- 11. ijesi.org [ijesi.org]
- 12. rsc.org [rsc.org]
- 13. researchgate.net [researchgate.net]
- 14. researchgate.net [researchgate.net]
- 15. researchgate.net [researchgate.net]
- 16. researchgate.net [researchgate.net]
- 17. researchgate.net [researchgate.net]
- 18. mdpi.com [mdpi.com]
- 19. Bromine Incorporation Affects Phase Transformations and Thermal Stability of Lead Halide Perovskites - PMC [pmc.ncbi.nlm.nih.gov]
- 20. pubs.acs.org [pubs.acs.org]
- 21. Bromine Incorporation Affects Phase Transformations and Thermal Stability of Lead Halide Perovskites | ORNL [ornl.gov]
- 22. Tuning FAPbI3 for scalable perovskite indoor photovoltaics - EES Solar (RSC Publishing) [pubs.rsc.org]

- To cite this document: BenchChem. [Application Note: Tuning Perovskite Bandgaps with Formamidine Hydrobromide]. BenchChem, [2026]. [Online PDF]. Available at: [https://www.benchchem.com/product/b1446223/docs#application-note-tuning-perovskite-bandgaps-with-formamidine-hydrobromide]

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